

Glycidialdehyde: A Comprehensive Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: Glycidialdehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and toxicological profile of glycidialdehyde. The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical responsibly and minimize exposure risks. All quantitative data has been summarized for clarity, and detailed experimental protocols for handling and emergencies are provided.

Chemical and Physical Properties

Glycidialdehyde is a colorless liquid that is miscible with water and common organic solvents.

[1] It is classified as a probable human carcinogen (Group B2) based on animal studies, although no human carcinogenicity data is available.[1]

Property	Value	Unit	Source
Molecular Formula	C ₃ H ₄ O ₂	[2]	
CAS Number	765-34-4	[2]	
Molecular Weight	72.06	g/mol	[3]
Boiling Point	350.39	K	[3]
Melting Point	210.08	K	[3]
Critical Temperature	541.92	K	[3]
Critical Pressure	5818.28	kPa	[3]
logP (Octanol/Water)	-0.416	[3]	
Water Solubility (log10WS)	0.55	mol/L	

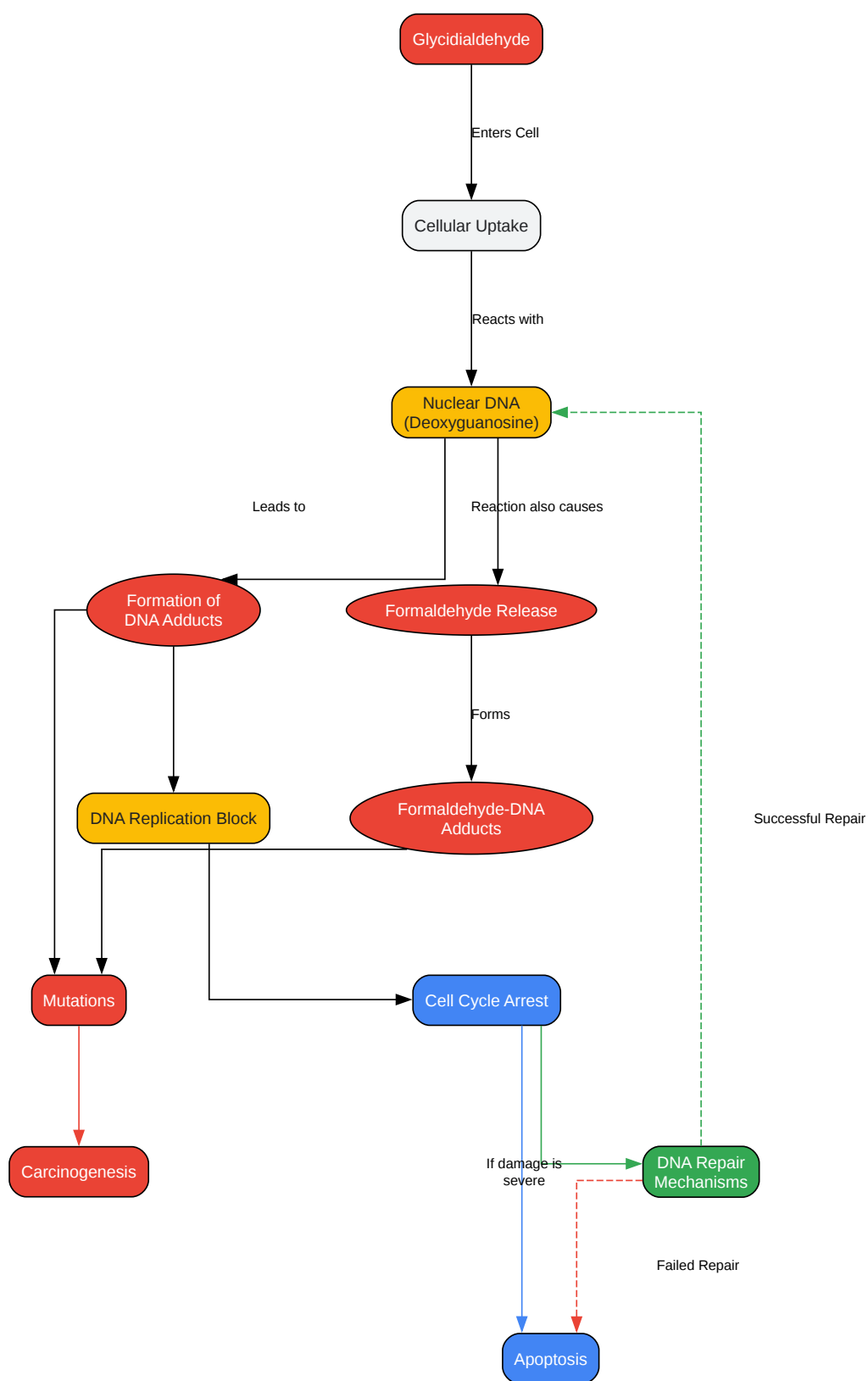
Toxicological Information

Glycidialdehyde is toxic by ingestion and inhalation and may cause irritation to the skin and eyes.[1] It is a mutagen and has shown carcinogenic activity in animal studies.[1] The primary mechanism of its toxicity is believed to be its ability to react with cellular macromolecules, most notably DNA.

Hazard Classification	Description	Source
Carcinogenicity	B2; probable human carcinogen. Based on an increased incidence of malignant tumors in rats and mice.[1]	[1]
Acute Toxicity	Toxic by ingestion and inhalation.[1]	[1]
Skin Corrosion/Irritation	May irritate skin.[1]	[1]
Eye Damage/Irritation	May irritate eyes.[1]	[1]
Germ Cell Mutagenicity	Shows mutagenic activity in many assay systems.[1]	[1]
Target Organ Toxicity	May cause damage to the liver and kidneys and may affect the nervous system.[2]	[2]

Mechanism of Action: DNA Adduct Formation

Glycidialdehyde is a bifunctional molecule containing both an epoxide and an aldehyde group, making it highly reactive.[1] Its carcinogenicity is linked to its ability to form adducts with DNA. It reacts with deoxyguanosine to form various adducts, which can lead to mutations if not repaired. This process can also lead to the release of formaldehyde, which can independently form DNA adducts, further contributing to genotoxicity.



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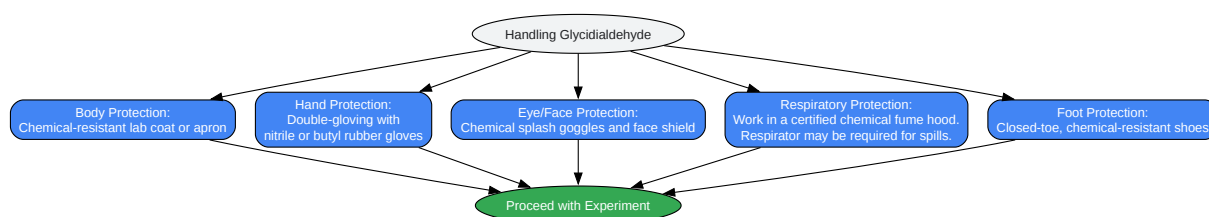
Glycidialdehyde DNA Damage Pathway

Experimental Protocols: Safe Handling and Emergency Procedures

Due to its hazardous nature, strict adherence to safety protocols is mandatory when working with glycidialdehyde. The following procedures are based on best practices for handling highly toxic and carcinogenic aldehydes.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following diagram outlines the minimum required PPE for handling glycidialdehyde.



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Required Personal Protective Equipment (PPE)

Engineering Controls and Work Practices

- **Ventilation:** All work with glycidialdehyde must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Designated Area:** Establish a designated area for working with glycidialdehyde. This area should be clearly marked with warning signs.
- **Quantities:** Use the smallest possible quantity of glycidialdehyde for the experiment.

- **Transport:** When transporting glycidialdehyde, use secondary containment to prevent spills.
- **Hygiene:** Wash hands thoroughly after handling glycidialdehyde, even if gloves were worn. Do not eat, drink, or apply cosmetics in the laboratory.

Spill Cleanup Protocol

In the event of a spill, follow these procedures immediately.

- **Evacuate and Alert:** Alert personnel in the immediate area and evacuate. Post a warning sign at the entrance to the contaminated area.
- **Assess the Spill:** For small spills (less than 50 mL) that are contained within a fume hood, trained laboratory personnel may proceed with cleanup. For larger spills or any spill outside of a fume hood, contact the institution's environmental health and safety (EHS) department immediately.
- **Don Appropriate PPE:** Before beginning cleanup, don the appropriate PPE as outlined in section 4.1, including a respirator with an organic vapor cartridge if the spill is outside a fume hood.
- **Contain and Absorb:** Cover the spill with an inert absorbent material, such as vermiculite or a commercial spill pillow, working from the outside in.
- **Neutralize (Optional but Recommended):** If a neutralizer is available (e.g., a solution of sodium bisulfite), carefully apply it to the absorbed material.
- **Collect Waste:** Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste.
- **Decontaminate:** Decontaminate the spill area with a soap and water solution, followed by a clean water rinse. All cleaning materials must also be disposed of as hazardous waste.
- **Report:** Report the incident to the laboratory supervisor and EHS.

First Aid Procedures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Storage and Disposal

- Storage: Store glycidialdehyde in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1] It is a flammable liquid.[2] Store away from oxidizing agents, acids, and bases.[4]
- Disposal: All glycidialdehyde waste, including contaminated materials from spill cleanups, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific disposal procedures.

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